

# safety and handling precautions for isopropylpiperazine

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## Compound of Interest

Compound Name: Isopropylpiperazine

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## An In-depth Technical Guide to the Safe Handling of Isopropylpiperazine

This document provides a comprehensive overview of the safety and handling precautions for **1-Isopropylpiperazine** (CAS No. 4318-42-7). It is intended for researchers, scientists, and drug development professionals who may handle this substance in a laboratory or manufacturing setting. The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of the associated hazards and mitigation strategies.

## Hazard Identification and Classification

**1-Isopropylpiperazine** is classified as a hazardous chemical under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.<sup>[1]</sup> It is crucial to understand these hazards to implement appropriate safety measures.

The substance is classified as follows:

- Flammable Liquid: Category 3<sup>[1][2]</sup>
- Acute Toxicity, Dermal: Category 3<sup>[1][2]</sup>
- Skin Corrosion/Irritation: Category 1<sup>[1]</sup> or Category 2<sup>[2][3]</sup>
- Serious Eye Damage/Eye Irritation: Category 1<sup>[1]</sup> or Category 2A<sup>[2][3]</sup>

- Specific Target Organ Toxicity (Single Exposure): Category 3, targeting the respiratory system[1][2]

Signal Word: Danger[2][4]

Hazard Pictograms: Flame, Skull and Crossbones, Corrosion, Exclamation Mark

Table 1: Hazard Statements for 1-Isopropylpiperazine

Code	Hazard Statement	Reference
H226	Flammable liquid and vapor.	[2][3]
H311	Toxic in contact with skin.	[2][3]
H315	Causes skin irritation.	[2][3]
H319	Causes serious eye irritation.	[2][3]

| H335 | May cause respiratory irritation. [[2][3] |

## Toxicological and Physicochemical Properties

Understanding the toxicological and physical properties of 1-isopropylpiperazine is fundamental to assessing risk and designing safe handling procedures.

### Toxicological Data

Acute toxicity data highlights the significant risk associated with dermal exposure.

Table 2: Acute Toxicity of 1-Isopropylpiperazine

Exposure Route	Species	Value	Reference
Oral	Rat	LD50: 2,536 mg/kg	[3]

| Dermal | Rabbit | LD50: 573 mg/kg [[3] |

## Physical and Chemical Properties

The substance is a flammable liquid with a high boiling point.

Table 3: Physical and Chemical Properties of 1-Isopropylpiperazine

Property	Value	Reference
Molecular Formula	<b>C<sub>7</sub>H<sub>16</sub>N<sub>2</sub></b>	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	128.22 g/mol	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Light yellow liquid	<a href="#">[1]</a>
Boiling Point	180 - 181 °C (356 - 358 °F)	<a href="#">[2]</a> <a href="#">[3]</a>
Flash Point	54.4 °C (129.9 °F) - closed cup	<a href="#">[3]</a> <a href="#">[4]</a>
Density	0.896 g/cm <sup>3</sup>	<a href="#">[3]</a> <a href="#">[4]</a>

| Refractive Index | n<sub>20/D</sub> 1.4710 |[\[4\]](#)[\[5\]](#) |

## Exposure Controls and Personal Protection

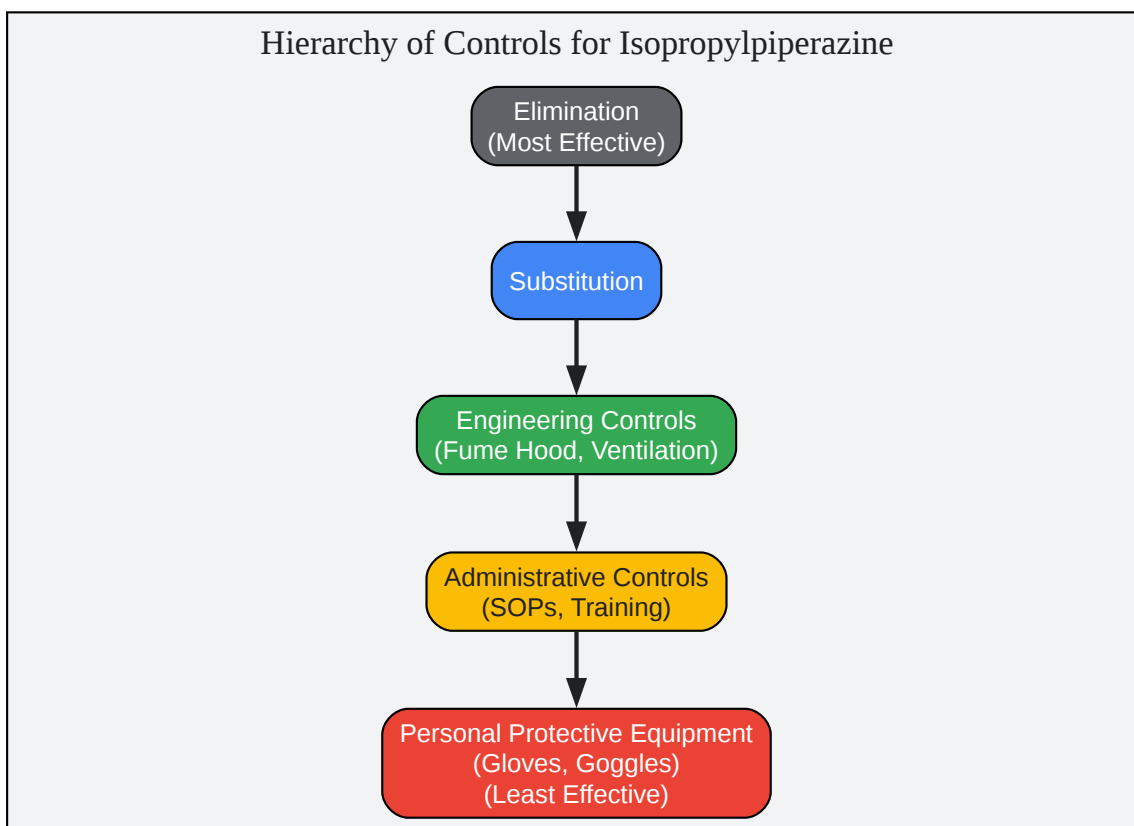
To mitigate the risks associated with handling 1-isopropylpiperazine, a combination of engineering controls and personal protective equipment (PPE) is required. The hierarchy of controls should always be followed, prioritizing engineering solutions over reliance on PPE.

### Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.[\[7\]](#)[\[8\]](#) Use explosion-proof ventilation systems.[\[1\]](#)[\[2\]](#)
- Emergency Equipment: Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[\[1\]](#)[\[9\]](#)

### Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[3] Eye protection must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[1][2]
- Skin Protection:
  - Gloves: Handle with chemical-resistant gloves, which must be inspected before use.[3] Dispose of contaminated gloves properly after use.[3]
  - Protective Clothing: A complete suit protecting against chemicals, such as flame-retardant antistatic protective clothing, is required to prevent skin contact.[2][3]
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter for organic gases and vapors (e.g., Type A).[1]



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Caption: Hierarchy of controls, from most to least effective.

## Safe Handling and Storage

### Handling

- Avoid contact with skin, eyes, and clothing.[3][8]
- Do not breathe vapors or mists.[1][2]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[2][3]
- Use only non-sparking tools and take precautionary measures against static discharge.[1][2]  
Ground and bond containers and receiving equipment.[2]
- Wash hands thoroughly after handling and before breaks.[3]

### Storage

- Store in a cool, dry, and well-ventilated place.[1][3][7]
- Keep the container tightly closed.[1][2][3]
- Store locked up or in an area accessible only to authorized personnel.[2]
- Keep away from heat, ignition sources, and incompatible materials.[1][2]

### Incompatible Materials

- Strong oxidizing agents[1][3]
- Strong acids[1]
- Acid anhydrides[1]
- Acid chlorides[1]

## Emergency Procedures

### First-Aid Measures

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[2] If not breathing, give artificial respiration.[1] Seek immediate medical attention.[1]
- Skin Contact: Immediately take off all contaminated clothing.[2] Rinse the skin with plenty of water or shower.[2] Call a physician immediately.[2]
- Eye Contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do.[1] Continue rinsing for at least 15 minutes and seek immediate medical attention.[1][10]
- Ingestion: Do NOT induce vomiting.[1] Rinse mouth and call a physician immediately.[1]

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or foam.[1]
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[1] Hazardous decomposition products include carbon oxides and nitrogen oxides (NO<sub>x</sub>).[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

### Accidental Release Measures

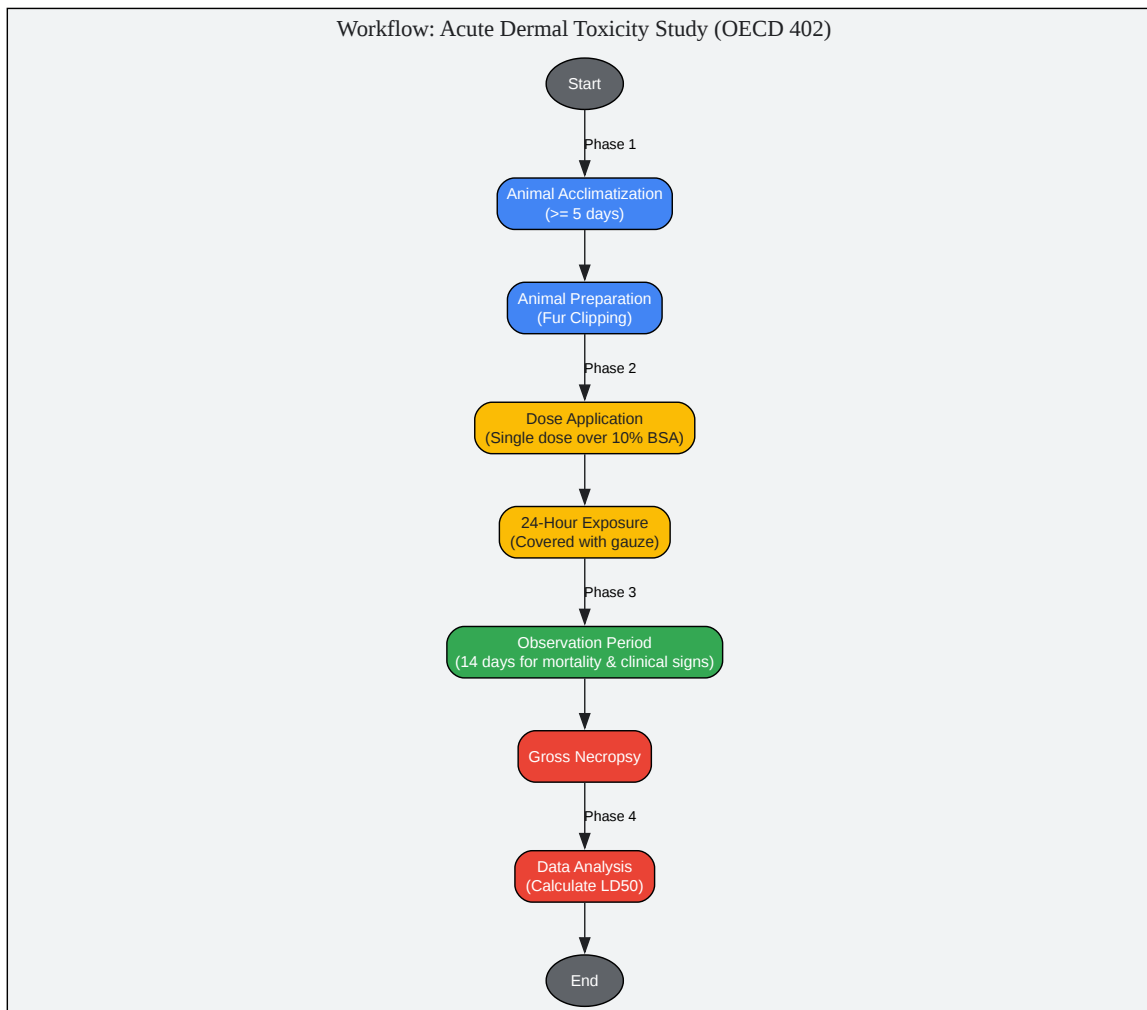
- Personal Precautions: Evacuate personnel to safe areas.[3] Avoid breathing vapors and ensure adequate ventilation.[3] Remove all sources of ignition.[3]
- Environmental Precautions: Prevent the product from entering drains.[2][3]
- Containment and Cleanup: Cover drains.[2] Soak up the spill with inert absorbent material (e.g., sand, silica gel, Chemizorb®) and place it in a suitable, closed container for disposal.[1][2]

## Experimental Protocol for Safety Assessment

The following provides a representative methodology for an acute dermal toxicity study, based on standardized guidelines such as OECD 402, which would be used to derive the LD50 values cited in this guide.

### Representative Protocol: Acute Dermal Toxicity (OECD 402)

- Objective: To determine the acute toxicity of a substance when applied to the skin.
- Principle: The substance is applied in a single dose to the skin of several experimental animals. Observations of effects and mortality are made over a 14-day period.
- Test Animal: Healthy, young adult albino rabbits are typically used.<sup>[3]</sup>
- Methodology:
  - Acclimatization: Animals are acclimatized to laboratory conditions for at least 5 days.
  - Preparation: Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the test animals.
  - Dose Application: The substance is applied uniformly over an area that is approximately 10% of the total body surface area. The area is then covered with a porous gauze dressing and non-irritating tape.
  - Exposure: The substance is kept in contact with the skin for 24 hours.
  - Observation: Animals are observed for mortality, body weight changes, and clinical signs of toxicity at regular intervals for 14 days.
  - Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.
- Data Analysis: The LD50 is calculated from the mortality data at different dose levels.



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Caption: A representative workflow for an acute dermal toxicity experiment.

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